

The Biological Activity of δ -Hexadecalactone: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Tetrahydro-6-undecyl-2H-pyran-2-one*

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Prepared for: Researchers, scientists, and drug development professionals.

Disclaimer: Scientific literature extensively documents the biological activities of various lactones. However, specific research into the biological activities of δ -hexadecalactone, beyond its role as a flavor and fragrance agent, is limited. Consequently, this guide synthesizes information on the broader class of δ -lactones and long-chain aliphatic lactones to provide a comprehensive overview of its potential biological activities and a framework for future research. Quantitative data from closely related analogs are presented for comparative purposes.

Introduction to δ -Hexadecalactone

δ -Hexadecalactone ($C_{16}H_{30}O_2$) is a saturated 16-carbon lactone with a six-membered ring. It is primarily recognized for its creamy, buttery, and waxy sensory characteristics, which has led to its use in the food and fragrance industries.[1][2] While its organoleptic properties are well-documented, its potential as a biologically active molecule remains largely unexplored. This guide delves into the known biological activities of the broader family of δ -lactones to infer the potential therapeutic and functional applications of δ -hexadecalactone. Lactones, as a chemical class, are known to exhibit a wide range of biological effects, including antimicrobial, anti-inflammatory, and anticancer properties.[3][4][5][6]

Potential Biological Activities and Mechanisms

Based on the activities of structurally related lactones, δ -hexadecalactone may possess antimicrobial, quorum sensing modulatory, anti-inflammatory, and cytotoxic activities.

Antimicrobial and Antifungal Activity

Various δ -lactones have demonstrated inhibitory effects against a range of bacteria and fungi. For instance, δ -decalactones have been shown to inhibit the growth of *Aspergillus niger*, *Candida albicans*, and *Staphylococcus aureus*.^{[3][7]} The mechanism of action for some δ -lactones has been linked to damage of the fungal cell wall and membrane.^[7]

While specific minimum inhibitory concentration (MIC) values for δ -hexadecalactone are not available in the reviewed literature, data for other δ -lactones suggest that activity is influenced by the length of the aliphatic side chain.

Table 1: Reported MIC Values for δ -Lactone Analogs

Compound	Target Organism	MIC ($\mu\text{g/mL}$)	Reference
δ -Decalactone	<i>Aspergillus niger</i>	62 - 250	^[7]
δ -Decalactone	<i>Candida albicans</i>	62 - 250	^[7]
δ -Dodecalactone	Various Fungi	350 - 6,250	^[8]
δ -Dodecalactone	Various Bacteria	350 - 6,250	^[8]

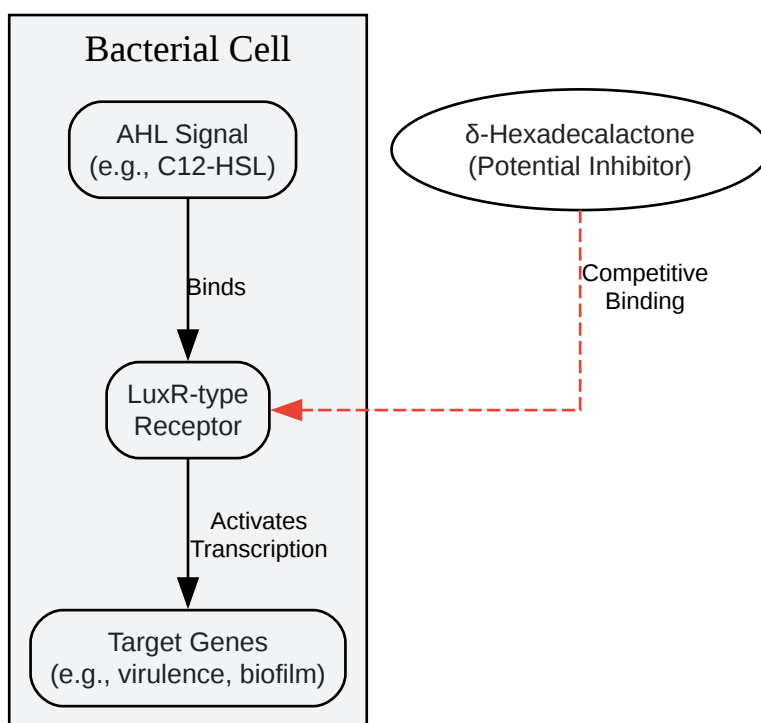
Quorum Sensing Modulation

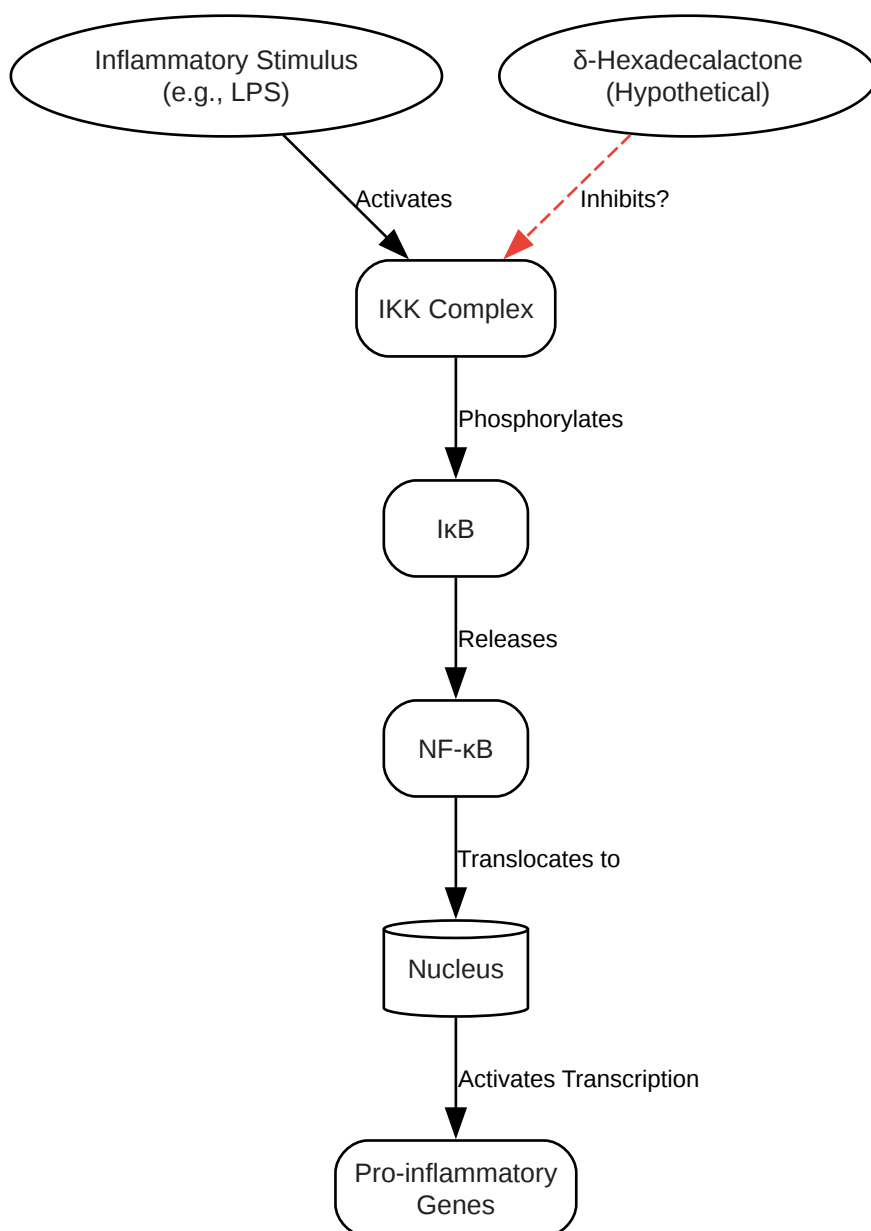
Quorum sensing (QS) is a cell-to-cell communication mechanism in bacteria that regulates gene expression in response to population density. Acyl-homoserine lactones (AHLs) are common signaling molecules in Gram-negative bacteria, and their structures bear some resemblance to δ -lactones. Long-chain AHLs, such as N-hexadecanoyl-homoserine lactone, have been identified as QS signals.^{[1][9]}

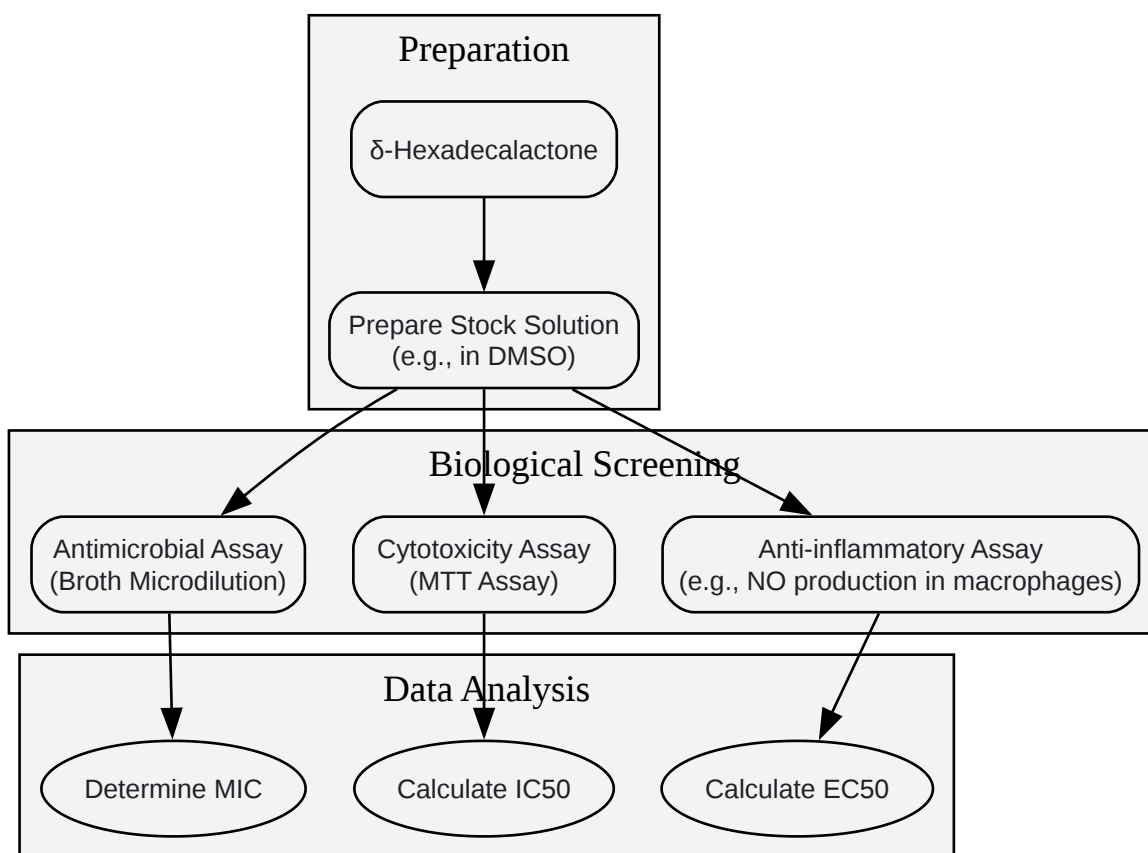
Studies on α -alkylidene δ -lactones have shown that these compounds can inhibit violacein production in *Chromobacterium* sp. CV026, a common biosensor for QS inhibition.^[7] This suggests that δ -lactones can act as competitive antagonists for the AHL receptor protein. Given

its long aliphatic chain, δ -hexadecalactone is a candidate for investigation as a modulator of QS, particularly in bacteria that utilize long-chain AHLs.

Below is a diagram illustrating a hypothetical mechanism for quorum sensing inhibition by δ -hexadecalactone.







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